

# N-methyl-m-anisidine: A Review of Available Scientific Literature

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## Compound of Interest

Compound Name: 3-Methoxy-N-methylaniline

Cat. No.: B077206

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A comprehensive review of existing scientific literature reveals a significant scarcity of in-depth technical data on N-methyl-m-anisidine (also known as **3-methoxy-N-methylaniline**). While basic chemical and physical properties are documented, detailed experimental protocols, quantitative biological data, and its involvement in specific signaling pathways are not readily available in published scientific research. This report summarizes the available information and highlights the current knowledge gaps regarding this compound.

## Chemical and Physical Properties

N-methyl-m-anisidine is an organic compound with the chemical formula C8H11NO. It is a derivative of anisidine, characterized by a methyl group and a methoxy group attached to the aniline structure at the meta position.

Property	Value	Source
Molecular Formula	C8H11NO	
Molar Mass	137.18 g/mol	
CAS Number	14318-66-2	
Appearance	Colorless to light yellow solid	
Boiling Point	239-240 °C	
Density	1.049 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.5690	

## Synthesis

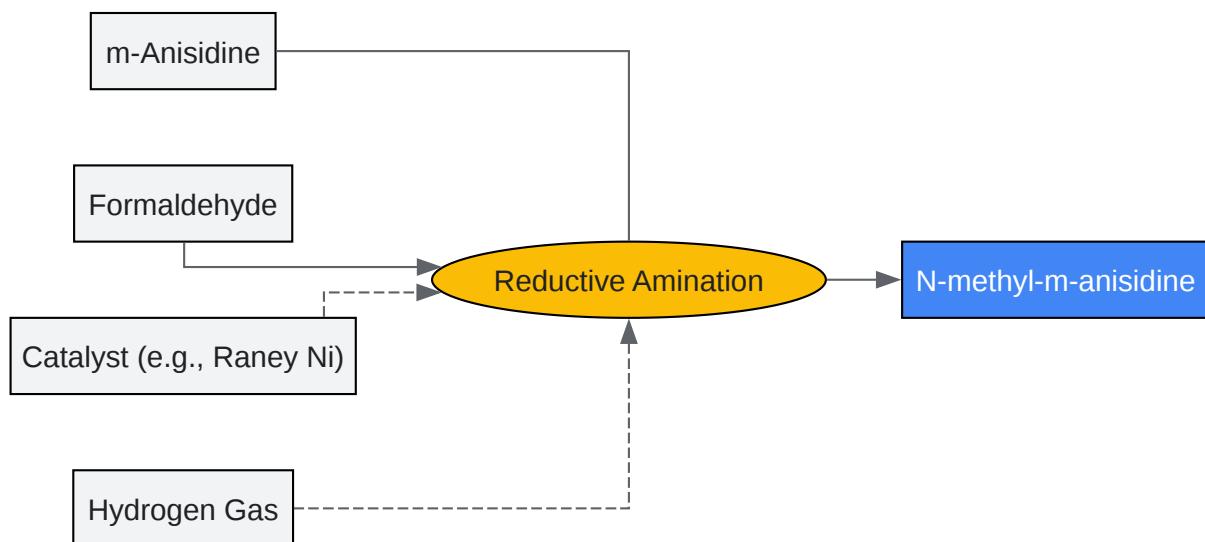
Detailed, step-by-step experimental protocols for the synthesis of N-methyl-m-anisidine are not explicitly described in the reviewed literature. However, general synthetic routes for related compounds suggest potential pathways.

One common method for the N-methylation of anilines is reductive amination. This would likely involve the reaction of m-anisidine with formaldehyde in the presence of a reducing agent. A patent for the synthesis of the isomeric N-methyl-4-methoxyaniline (N-methyl-p-anisidine) describes a process using p-aminoanisole, paraformaldehyde, and a Raney nickel catalyst under a hydrogen atmosphere. A similar approach could theoretically be adapted for the synthesis of N-methyl-m-anisidine from m-anisidine.

Another potential route is the direct N-methylation of m-anisidine using a methylating agent such as dimethyl sulfate or methyl iodide. However, a specific protocol for N-methyl-m-anisidine using this method was not found.

The synthesis of the precursor, m-anisidine, is well-documented and typically involves the reduction of m-nitroanisole.

## Logical Workflow for a Potential Synthesis Route



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Caption: Potential reductive amination route to N-methyl-m-anisidine.

## Biological and Pharmacological Activity

The reviewed scientific literature is devoid of any specific quantitative data on the biological or pharmacological activity of N-methyl-m-anisidine. There are no published studies detailing its mechanism of action, its effects on any signaling pathways, or its potential therapeutic applications. The parent compound, m-anisidine, is noted for its use in the synthesis of dyes and as a corrosion inhibitor, but this information does not extend to its N-methylated derivative.

## Conclusion

Despite a thorough literature search, there is a significant lack of detailed scientific information on N-methyl-m-anisidine. While basic physicochemical properties are known, the core requirements for an in-depth technical guide—including quantitative biological data, detailed experimental protocols, and elucidated signaling pathways—are absent from the current body of scientific literature. This highlights a substantial gap in the understanding of this particular chemical entity. Further research would be necessary to establish its synthesis, biological activity, and potential applications for researchers, scientists, and drug development professionals.

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